

NuPro vs. Other Yeast-Based Feed Additives: A Comparative Guide

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Compound of Interest

Compound Name: NuPro

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In the landscape of animal nutrition, yeast-based feed additives have garnered significant attention for their potential to enhance performance, modulate immunity, and support gut health. This guide provides an objective comparison of **NuPro**, a nucleotide-rich yeast extract, with other prominent yeast-based additives. The information presented is tailored for researchers, scientists, and drug development professionals, with a focus on experimental data and methodologies.

Performance Comparison: NuPro and Alternatives

NuPro's primary functional components are nucleotides, which are crucial for rapidly proliferating tissues like the intestinal lining and immune cells.[1] This mode of action distinguishes it from other yeast-based additives that primarily rely on mannan-oligosaccharides (MOS) and β -glucans to bind pathogens and stimulate the immune system.

Swine Performance

Trials in swine have demonstrated **NuPro's** efficacy in improving key performance indicators, particularly in the critical post-weaning phase. A study comparing **NuPro** to spray-dried plasma protein (SDPP) and a control diet in weanling pigs showed that both **NuPro** and SDPP led to higher daily gain and feed intake compared to the control. Notably, pigs fed **NuPro** in the nursery phase exhibited better daily gain through to market weight.[1]

Another field trial in Brazil compared **NuPro** (1.5%) to a control diet and a diet supplemented with pure nucleotides (2.5 kg/t). At 68 days of age, piglets fed **NuPro** were heavier and had

lower mortality rates compared to both the control and pure nucleotide groups, suggesting that the benefits of **NuPro** may extend beyond its nucleotide content alone.[1]

Table 1: Comparative Performance of **NuPro** in Weanling Piglets

Treatment Group	Average Daily Gain (g/day)	Feed Conversion Ratio	Mortality Rate (%)	Body Weight at 68 days (kg)
Control	Data not specified	Data not specified	1.04	23.29
NuPro (1.5%)	Data not specified	Data not specified	0.66	24.39
Pure Nucleotides (2.5 kg/t)	Data not specified	Data not specified	1.56	23.25

Source: Field trial conducted in Brazil, as reported by Engormix.[1]

In comparison, yeast cell wall products, which are rich in MOS and β -glucans, have also been shown to improve piglet performance. A meta-analysis of 12 studies on yeast cell walls in pig diets indicated a significant economic benefit, with a return on investment of 7.4:1.[2] The primary mechanisms are attributed to pathogen binding and immune modulation.

Poultry Performance

In broiler chickens, **NuPro** has been shown to improve feed conversion and support growth, particularly when administered in the early stages. One study evaluated the effects of feeding 2% **NuPro** for different durations. Birds fed **NuPro** for the first 7 days, and those fed it for the first 7 days and again during the finisher period (35-42 days), had a significantly lower feed conversion ratio compared to the control group.[3][4] Another study found that including **NuPro** at 20 g/kg of feed for the first 7 days improved the digestibility of nutrients throughout the entire growing period.[5]

Table 2: Effect of **NuPro** on Broiler Performance (42 days)

Treatment Group	Body Weight (g)	Feed Conversion Ratio
Control	Data not specified	Higher
2% NuPro (Days 1-7)	Data not specified	Significantly Lower
2% NuPro (Days 1-14)	Data not specified	Intermediate
2% NuPro (Days 1-7 & 35-42)	Data not specified	Significantly Lower

Source: Wang et al., Department of Poultry Science, University of Arkansas.[3][4]

Other yeast-based additives like Bio-Mos®, which is primarily composed of mannan-oligosaccharides, have also demonstrated positive effects on broiler performance. A series of four trials comparing Bio-Mos to a control and an antibiotic (BMD) in wheat-based diets showed that both Bio-Mos and BMD improved body weight at 14 days, with numerical improvements observed at later stages.[6]

Table 3: Composition of **NuPro** and Other Yeast-Based Additives

Component	NuPro	Bio-Mos®	Safmannan®
Primary Active Ingredient(s)	Nucleotides, Glutamic Acid, Amino Acids, Peptides, Inositol	Mannan-oligosaccharides (MOS)	Mannan-oligosaccharides (MOS) and β-glucans
Source	Yeast Extract (Saccharomyces cerevisiae)	Yeast Cell Wall (Saccharomyces cerevisiae)	Yeast Cell Wall (Saccharomyces cerevisiae)
Crude Protein	~40% ^[7]	~30% ^[8]	< 25% ^{[9][10]}
Mannans	Not specified as primary active ingredient	Primary active ingredient	≥ 20% ^{[9][10]}
β-glucans	Not specified as primary active ingredient	Present in yeast cell wall	≥ 20% ^{[9][10]}

Experimental Protocols

Detailed methodologies are crucial for the critical evaluation of research findings. Below are summaries of experimental protocols from key studies cited in this guide.

NuPro Swine Trial Protocol (Carlson et al., 2005)

- Objective: To evaluate the effect of **NuPro** and animal plasma on the performance and intestinal morphology of weanling pigs.
- Animals: Weanling pigs, 19 days of age.
- Treatments:
 - Control (vegetable protein-based diet)
 - Control + 5% **NuPro** (Days 1-14), 2.5% **NuPro** (Days 15-28)
 - Control + 5% Animal Plasma (Days 1-14), 2.5% Animal Plasma (Days 15-28)
 - Each diet was also tested with and without the antimicrobial carbadox (55 mg/kg).
- Duration: 28 days for the initial trial, with a subsequent grow-finish period to day 130.
- Parameters Measured: Daily gain, feed intake, crypt depth, total intestinal wall thickness, villus width, and lamina propria area.
- Experimental Design: Pigs were assigned to one of the three diets at weaning. Following the nursery phase, all pigs were fed common grower and finisher diets.[\[1\]](#)

NuPro Broiler Trial Protocol (Wang et al.)

- Objective: To evaluate the response of broiler chickens to the addition of **NuPro** at different stages of growth.
- Animals: 60 male broilers of a commercial strain per replicate group.
- Treatments:

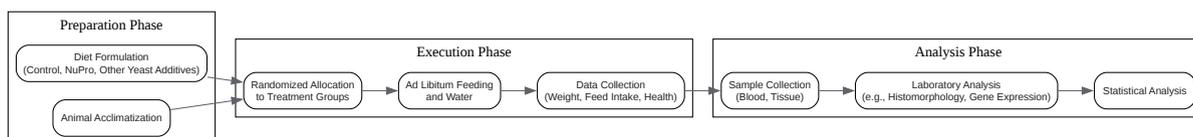
- Control (no **NuPro**)
- 2% **NuPro** in the diet for the first 7 days.
- 2% **NuPro** in the diet for the first 14 days.
- 2% **NuPro** in the diet for the first 7 days and again during the finisher period (35-42 days).
- Duration: 42 days.
- Parameters Measured: Body weight and feed conversion ratio.
- Experimental Design: Two trials with identical experimental designs were conducted. Each treatment was fed to six replicate groups.[\[3\]](#)[\[4\]](#)

Bio-Mos Broiler Trial Protocol

- Objective: To compare the efficacy of Bio-Mos and BMD in broilers fed a wheat-based diet.
- Animals: 1500 broiler chicks (Ross X Ross), with 50 birds per pen.
- Treatments:
 - Control
 - 50 ppm Bacitracin Methylene Disalicylate (BMD)
 - Mannan-oligosaccharide (MOS) at 2.0 kg/T in starter, 1.5 kg/T in grower, and 0.5 kg/T in withdrawal feeds.
- Duration: Approximately 37 days (until a target weight of 2.2 kg was reached).
- Parameters Measured: Body weight and feed weigh-backs at 14, 28, and ~37 days.
- Experimental Design: A series of four consecutive studies on built-up litter. Ten replicate pens per treatment in a 3x2 factorial design (treatment x sex).[\[6\]](#)[\[11\]](#)

Visualizing the Mechanisms: Signaling Pathways and Workflows

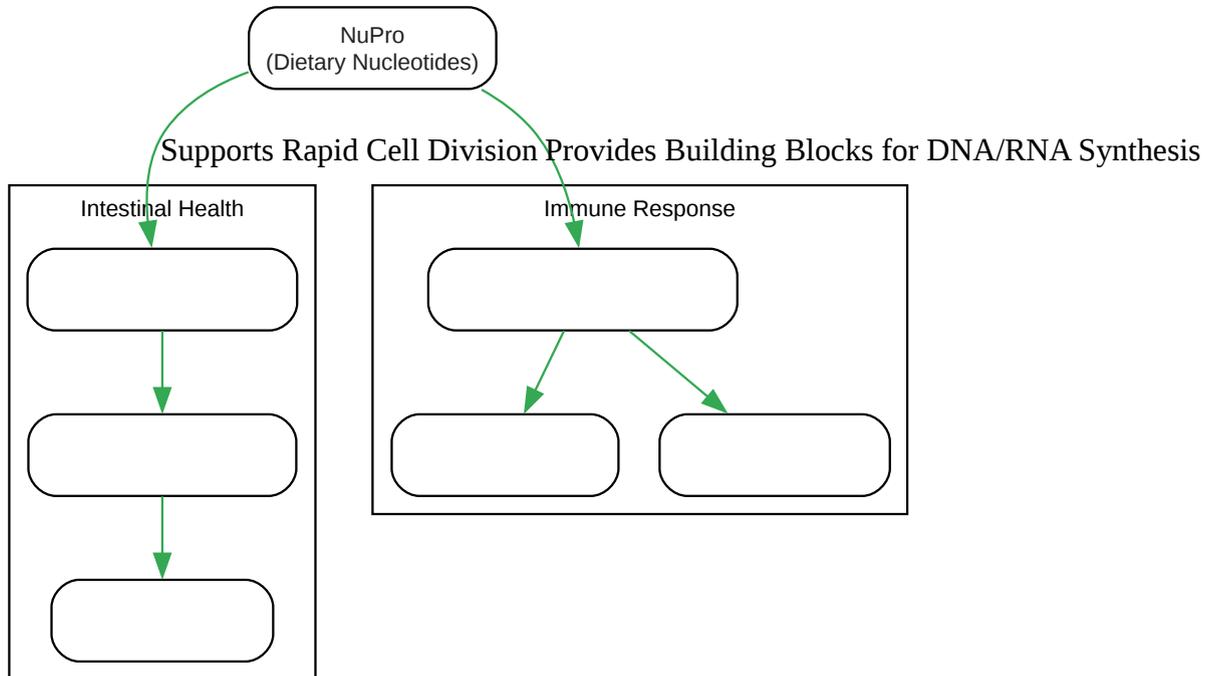
To better understand the biological processes influenced by these feed additives, the following diagrams illustrate key signaling pathways and a typical experimental workflow.



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A typical experimental workflow for evaluating feed additives.

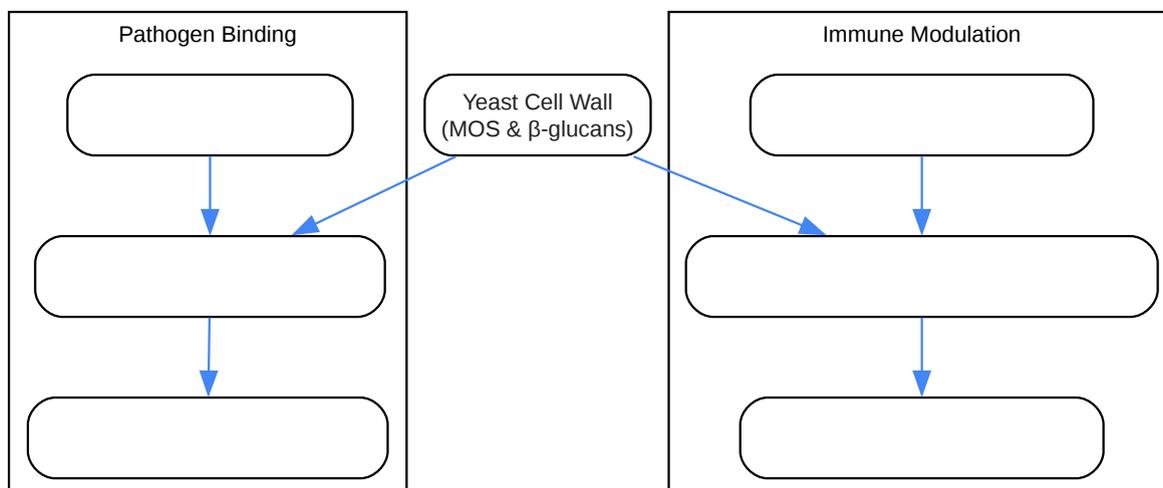
The primary mechanism of action for **NuPro** is attributed to its rich content of nucleotides. These molecules are fundamental for numerous cellular processes, particularly in tissues with high rates of cell turnover.



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Signaling pathway for dietary nucleotides from **NuPro**.

In contrast, yeast additives rich in MOS and β -glucans have a different primary mode of action, focusing on pathogen binding and direct immune stimulation.



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Mechanism of action for MOS and β -glucans from yeast cell walls.

Conclusion

NuPro offers a distinct approach to enhancing animal performance through its high concentration of readily available nucleotides, which support gut health and immunity by fueling rapid cell proliferation. This contrasts with other yeast-based additives that primarily function through the binding of pathogens by mannan-oligosaccharides and immune system modulation by β -glucans. While direct comparative studies are limited, the available data suggests that **NuPro** is a highly effective feed additive, particularly in young animals, demonstrating comparable or even superior performance benefits to other protein sources and nucleotide supplements. The choice between **NuPro** and other yeast-based additives will depend on the specific production challenges and performance goals. For situations requiring rapid gut development and repair, and robust immune support during periods of high cell turnover, the nucleotide-rich profile of **NuPro** presents a compelling nutritional strategy.

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References

- 1. NuPro in swine diets | Engormix [en.engormix.com]
- 2. ohly.com [ohly.com]
- 3. scialert.net [scialert.net]
- 4. Yeast Probiotic and Yeast Products in Enhancing Livestock Feeds Utilization and Performance: An Overview - PMC [pmc.ncbi.nlm.nih.gov]
- 5. NuPro additive of yeast origin and its impact on productivity of broiler chickens | BTF [tvppt.btsau.edu.ua]
- 6. researchgate.net [researchgate.net]
- 7. store.alltech.com [store.alltech.com]
- 8. jedds.com [jedds.com]
- 9. static1.squarespace.com [static1.squarespace.com]
- 10. img.petfoodindustry.com [img.petfoodindustry.com]
- 11. cabi.org [cabi.org]
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